

Piperonylonitrile: A Comparative Guide to a Versatile Synthetic Precursor

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Compound of Interest

Compound Name: **Piperonylonitrile**

Cat. No.: **B116396**

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of synthetic chemistry, the selection of an appropriate precursor is a critical decision that influences reaction efficiency, yield, cost, and the impurity profile of the final product. This guide provides a comprehensive comparison of **piperonylonitrile** with its common alternatives—piperonal, safrole, and isosafrole—as synthetic precursors. The information presented herein is intended to assist researchers in making informed decisions for their synthetic strategies.

Physicochemical Properties: A Head-to-Head Comparison

A thorough understanding of the physical and chemical properties of a precursor is fundamental to designing and optimizing a synthetic route. The following table summarizes the key physicochemical properties of **piperonylonitrile** and its alternatives.

| Property | Piperonylonitrile | Piperonal (Heliotropin) | Safrole | Isosafrole |
|-------------------|--|--|--|---|
| CAS Number | 4421-09-4[1][2] [3] | 120-57-0[4][5] | 94-59-7[6] | 120-58-1[7] |
| Molecular Formula | C ₈ H ₅ NO ₂ [2][3] | C ₈ H ₆ O ₃ [5] | C ₁₀ H ₁₀ O ₂ | C ₁₀ H ₁₀ O ₂ [7] |
| Molecular Weight | 147.13 g/mol [2] [3] | 150.13 g/mol [5] | 162.19 g/mol | 162.19 g/mol [7] |
| Appearance | White to beige crystalline powder or needles[2] | White crystalline solid[5] | Colorless or slightly yellow oily liquid | Colorless to pale yellow liquid[8] |
| Melting Point | 91-95 °C[2] | 35-39 °C | 11 °C | - |
| Boiling Point | ~257 °C | 263 °C[9] | 232-234 °C | 253 °C |
| Solubility | Soluble in dichloromethane, ethyl acetate, methanol | Slightly soluble in water; soluble in alcohol, ether | Insoluble in water; soluble in alcohol, ether, chloroform | Insoluble in water; soluble in organic solvents |

Cost Analysis and Supplier Landscape

The cost and availability of precursors are significant factors in the planning of any synthesis. The following table provides an estimated price range for **piperonylonitrile** and its alternatives, based on publicly available data from various chemical suppliers. It is important to note that prices can fluctuate based on purity, quantity, and supplier.

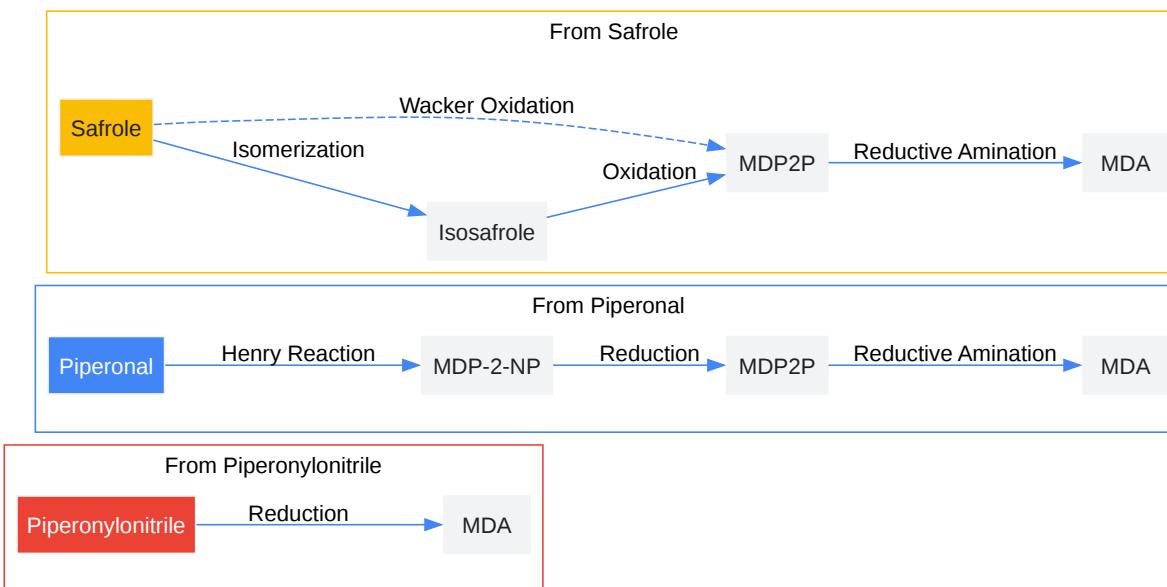
| Precursor | Price Range (per kg) | Key Suppliers |
|-------------------|--|---|
| Piperonylonitrile | \$10 - \$1000[1][10][11] | Conier Chem & Pharma, Shanghai Worldyang Chemical, P.C. Chem India[3][10][11] |
| Piperonal | \$50 - \$9500[5][12][13] | Chemicopro, Taj Pharmaceuticals, Vigon International[4][12][14][15] |
| Safrole | Varies (highly regulated) | HANWHA CHEMICAL, Taj Pharmaceuticals, US Biological Life Sciences[6][16] |
| Isosafrole | ~\$100 (for smaller quantities) [7] | A B Enterprises, Cayman Chemical, HANWHA CHEMICAL[7][17][18] |

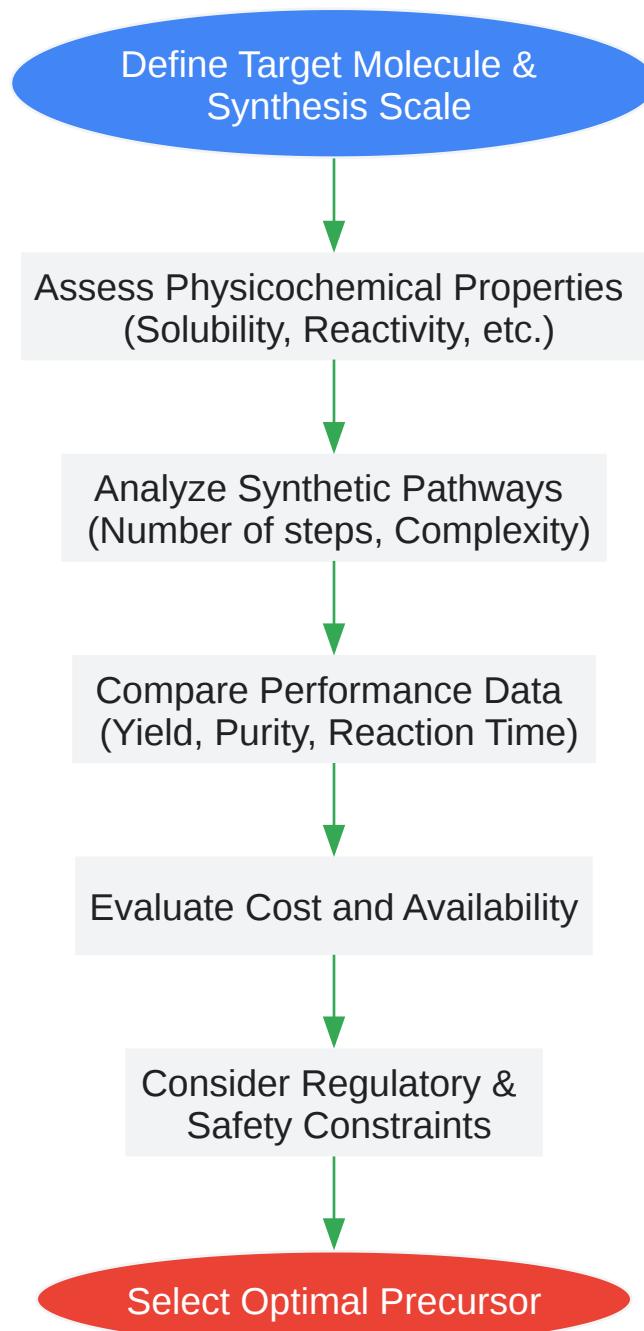
Note: The sale of safrole and isosafrole is highly regulated in many jurisdictions due to their use in clandestine chemistry.[19]

Synthetic Pathways and Methodologies

The choice of precursor dictates the synthetic route to a target molecule. This section outlines common synthetic pathways starting from **piperonylonitrile** and its alternatives, with a focus on the synthesis of 3,4-Methylenedioxyamphetamine (MDA) as a representative target molecule.

Diagram of Comparative Synthesis Routes





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